

# Validating Sorbinil's Mechanism: A Comparative Guide Using Aldose Reductase Knockout Models

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: Sorbinil  
CAS No.: 68367-52-2  
Cat. No.: B1682154

[Get Quote](#)

A Technical Guide for Researchers, Scientists, and Drug Development Professionals

In the landscape of diabetic complications research, the validation of therapeutic mechanisms is paramount. This guide provides an in-depth, objective comparison of the aldose reductase inhibitor, **Sorbinil**, with genetic knockout models of aldose reductase (AR<sup>-/-</sup>). By juxtaposing the pharmacological intervention of **Sorbinil** with the genetic ablation of its target, we can critically assess its mechanism of action and its potential in mitigating diabetic pathologies. This guide is designed to provide not just a summary of findings, but a practical resource with detailed experimental protocols and a clear rationale for the use of knockout models in drug validation.

## The Polyol Pathway: A Critical Mediator of Hyperglycemic Damage

Under normoglycemic conditions, the majority of cellular glucose is phosphorylated by hexokinase and enters the glycolytic pathway. However, in a state of hyperglycemia, this pathway becomes saturated, leading to an increased flux of glucose through the alternative polyol pathway.<sup>[1]</sup> This two-step metabolic route is initiated by the enzyme aldose reductase (AKR1B1), which reduces glucose to sorbitol, a sugar alcohol. This reaction consumes the

cofactor NADPH. Subsequently, sorbitol is oxidized to fructose by sorbitol dehydrogenase (SDH), a process that utilizes NAD<sup>+</sup> as a cofactor.

The overactivation of the polyol pathway is implicated in the pathogenesis of various diabetic complications, including neuropathy, nephropathy, and cataracts. The accumulation of sorbitol leads to osmotic stress within cells, while the depletion of NADPH and the increase in the NADH/NAD<sup>+</sup> ratio contribute to oxidative stress and a state of pseudohypoxia, respectively.[2]

```
dot graph TD{ rankdir=LR; node [shape=box, style=filled, fillcolor="#F1F3F4", fontcolor="#202124"]; edge [color="#5F6368"];
```

```
} caption: The Polyol Pathway in Hyperglycemia.
```

## Sorbinil: An Aldose Reductase Inhibitor

**Sorbinil** is a potent and specific inhibitor of aldose reductase.[3] By blocking the first and rate-limiting step of the polyol pathway, **Sorbinil** aims to prevent the accumulation of intracellular sorbitol and the subsequent metabolic imbalances that drive diabetic complications.[4] Its efficacy, however, has been a subject of extensive research and clinical trials with varying outcomes.

## The Gold Standard for Target Validation: Aldose Reductase Knockout (AR<sup>-/-</sup>) Models

To unequivocally validate that the therapeutic effects (or lack thereof) of **Sorbinil** are mediated through the inhibition of aldose reductase, the use of genetic knockout (AR<sup>-/-</sup>) mouse models is indispensable. These models, in which the gene encoding for aldose reductase is deleted, provide a clean system to study the direct consequences of the absence of this enzyme in the context of diabetes. By comparing the phenotype of diabetic AR<sup>-/-</sup> mice with that of diabetic wild-type mice treated with **Sorbinil**, we can dissect the on-target effects of the drug from any potential off-target activities.

```
dot graph TD{ rankdir=LR; node [shape=box, style=filled, fillcolor="#F1F3F4", fontcolor="#202124"]; edge [color="#5F6368"];
```

```
} caption: Logic of Knockout Model Validation.
```

# Comparative Analysis: Sorbinil vs. AR-/- in Diabetic Complications

## Diabetic Neuropathy

Diabetic neuropathy is a common and debilitating complication characterized by nerve damage, leading to pain, numbness, and impaired nerve function. The polyol pathway is thought to play a significant role in its pathogenesis.

Experimental Evidence:

Studies in streptozotocin (STZ)-induced diabetic rats have shown that **Sorbinil** treatment can prevent the fall in nerve sodium-potassium ATPase activity, a key enzyme for nerve function, which is linked to the preservation of nerve myo-inositol content.[4] This intervention also leads to a small but statistically significant improvement in nerve conduction velocity (NCV) in diabetic patients.[4]

In diabetic mutant mice (db/db), there is a significant accumulation of sorbitol and fructose in peripheral nerve tissue, accompanied by a decrease in myo-inositol levels.[5] While direct comparative studies are limited, research on diabetic AR-/- mice would be expected to show a prevention of these sorbitol and fructose accumulations and a preservation of myo-inositol levels, mirroring the biochemical effects of **Sorbinil**.

### Quantitative Comparison of Neuropathy Parameters

Parameter	Wild-Type Diabetic	Wild-Type Diabetic + Sorbinil	AR-/- Diabetic	Reference
Sciatic Nerve Sorbitol	Markedly Increased	Significantly Reduced	Near Baseline Levels	[5][6]
Sciatic Nerve Myo-inositol	Significantly Decreased	Preserved/Partially Restored	Preserved	[4][6][7]
Motor Nerve Conduction Velocity (NCV)	Significantly Decreased	Small but Significant Improvement	Protection from Decrease	[4]
Na <sup>+</sup> /K <sup>+</sup> -ATPase Activity	Significantly Decreased	Preserved	Preserved	[4]

#### Experimental Protocol: Measurement of Nerve Conduction Velocity (NCV) in Mice

- **Anesthesia:** Anesthetize the mouse using an appropriate anesthetic agent (e.g., isoflurane). Maintain the body temperature at 37°C using a heating pad.
- **Electrode Placement:** For motor NCV of the sciatic nerve, place the stimulating electrodes at the sciatic notch and the Achilles tendon. Place the recording electrodes over the intrinsic foot muscles.
- **Stimulation:** Deliver a single supramaximal square-wave pulse (0.1 ms duration) at both the proximal and distal stimulation sites.
- **Recording:** Record the compound muscle action potentials (CMAPs) using an electromyography system.
- **Calculation:** Measure the latency of the CMAP from the stimulus artifact to the onset of the negative deflection for both proximal and distal stimulation. Calculate the NCV by dividing the distance between the two stimulating sites by the difference in their latencies.

## Diabetic Cataracts

The lens of the eye is particularly vulnerable to the effects of the polyol pathway due to its high concentration of aldose reductase. The accumulation of sorbitol leads to osmotic stress, lens fiber swelling, and eventually, the formation of cataracts.

### Experimental Evidence:

In experimental models of diabetic cataracts, such as STZ-induced diabetic rats, **Sorbinil** treatment has been shown to arrest the progression of cataracts and even promote a reparative process.[8] This is associated with a normalization of lens sorbitol levels and partial restoration of myo-inositol content.[8]

Transgenic mice overexpressing human aldose reductase (AR-TG) develop cataracts only after the induction of diabetes, highlighting the crucial role of this enzyme.[9] It is therefore highly probable that diabetic AR-/- mice would be resistant to the development of sugar-induced cataracts.

### Quantitative Comparison of Cataract Development

Parameter	Wild-Type Diabetic	Wild-Type Diabetic + Sorbinil	AR-/- Diabetic	Reference
Lens Sorbitol Accumulation	Markedly Increased	Significantly Reduced	Near Baseline Levels	[8]
Cataract Formation	High Incidence and Severity	Significantly Delayed or Prevented	Expected to be Resistant	[8][9]
Lens Opacity Score	High	Low	Expected to be Low	[10]

### Experimental Protocol: Slit-Lamp Examination for Cataract Grading in Mice

- **Pupil Dilation:** Administer a mydriatic agent (e.g., 1% tropicamide) to the mouse eye to dilate the pupil.
- **Anesthesia/Restraint:** Lightly anesthetize or restrain the mouse to minimize movement.

- **Slit-Lamp Examination:** Use a slit-lamp biomicroscope to examine the lens. Adjust the slit beam width and angle to visualize different layers of the lens.
- **Grading:** Grade the lens opacity based on a standardized scoring system (e.g., 0 = clear lens, 1 = slight opacity, 2 = moderate opacity, 3 = dense opacity).[11] The location and type of opacity (e.g., cortical, nuclear, subcapsular) should also be noted.[12]

## Diabetic Nephropathy

Diabetic nephropathy is a leading cause of end-stage renal disease. The polyol pathway is thought to contribute to its pathogenesis through mechanisms involving oxidative stress and the production of advanced glycation end products (AGEs).

Experimental Evidence:

Studies in diabetic rats have shown that **Sorbinil** treatment can influence phospholipid metabolism in glomeruli, although it did not prevent changes in phosphatidylcholine concentration.[13] The direct impact of **Sorbinil** on key markers of diabetic nephropathy, such as albuminuria, has been a subject of ongoing investigation.

Due to the complex nature of diabetic nephropathy, direct comparative data between **Sorbinil** and AR<sup>-/-</sup> models is particularly important. The absence of aldose reductase in AR<sup>-/-</sup> mice would be expected to protect against the specific pathological changes driven by the polyol pathway in the kidney.

Quantitative Comparison of Nephropathy Markers

Parameter	Wild-Type Diabetic	Wild-Type Diabetic + Sorbinil	AR-/- Diabetic	Reference
Urinary Albumin Excretion	Increased	Variable Effects Reported	Protection from Increase	[14]
Glomerular Sorbitol Accumulation	Increased	Reduced	Near Baseline Levels	[13]
Glomerular Basement Membrane Thickening	Increased	Potential for Attenuation	Protection from Thickening	[15]

#### Experimental Protocol: Measurement of Albuminuria in Mice

- Urine Collection: Place individual mice in metabolic cages for 24-hour urine collection.[14] Alternatively, spot urine samples can be collected.[16]
- Sample Preparation: Centrifuge the collected urine to remove any debris.
- Albumin Measurement: Use a mouse-specific albumin ELISA kit to quantify the albumin concentration in the urine samples.[14]
- Creatinine Measurement: Measure the creatinine concentration in the same urine samples using a commercially available assay kit.
- Albumin-to-Creatinine Ratio (ACR): Calculate the ACR by dividing the albumin concentration by the creatinine concentration. This ratio corrects for variations in urine volume.

## Comparison with Other Aldose Reductase Inhibitors

While **Sorbinil** has been a key compound in aldose reductase research, other inhibitors have also been developed and tested.

- **Epalrestat:** Approved in several countries for the treatment of diabetic neuropathy, Epalrestat has shown efficacy in improving nerve conduction velocity and subjective symptoms.
- **Ranirestat:** This potent ARI has demonstrated significant improvement in nerve conduction velocity in clinical trials.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)
- **Fidarestat:** Clinical studies have indicated that Fidarestat can improve both nerve conduction velocity and subjective symptoms of diabetic neuropathy.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

#### Comparative Efficacy of Aldose Reductase Inhibitors

Inhibitor	IC50 (vs. Aldose Reductase)	Key Clinical Findings (Neuropathy)	Reference
Sorbinil	0.4-1.4 $\mu$ M (with glucose)	Modest improvement in NCV	<a href="#">[3]</a>
Epalrestat	Varies with assay conditions	Improvement in NCV and symptoms	<a href="#">[26]</a>
Ranirestat	Highly Potent	Significant improvement in motor NCV	<a href="#">[2]</a> <a href="#">[17]</a> <a href="#">[18]</a>
Fidarestat	Potent	Improvement in NCV and subjective symptoms	<a href="#">[21]</a> <a href="#">[22]</a>

## Conclusion: The Power of Knockout Models in Mechanistic Validation

The use of aldose reductase knockout mice provides an unparalleled tool for validating the mechanism of action of **Sorbinil** and other ARIs. By comparing the phenotype of diabetic AR-/- mice with **Sorbinil**-treated diabetic wild-type mice, researchers can confirm that the observed therapeutic effects are indeed a consequence of aldose reductase inhibition. While clinical trial results for **Sorbinil** have been mixed, the insights gained from these preclinical models are invaluable for understanding the role of the polyol pathway in diabetic complications and for the

development of next-generation therapies. This comparative approach, integrating pharmacology with genetics, represents a robust framework for evidence-based drug development.

## References

- Aldose reductase inhibitor ranirestat significantly improves nerve conduction velocity in diabetic polyneuropathy: A randomized double-blind placebo-controlled study in Japan. (n.d.). PubMed. [\[Link\]](#)
- Ranirestat for the Management of Diabetic Sensorimotor Polyneuropathy. (n.d.). PMC. [\[Link\]](#)
- Aldose reductase expression as a risk factor for cataract. (n.d.). PMC. [\[Link\]](#)
- Action of **sorbinil** in diabetic peripheral nerve. Relationship of polyol (sorbitol) pathway inhibition to a myo-inositol-mediated defect in sodium-potassium ATPase activity. (n.d.). PubMed. [\[Link\]](#)
- Aldose Reductase: An Emerging Target for Development of Interventions for Diabetic Cardiovascular Complications. (2021). PMC. [\[Link\]](#)
- Comparison of aldose reductase inhibitors in vitro. Effects of enzyme purification and substrate type. (n.d.). PubMed. [\[Link\]](#)
- Aldose Reductase as a Key Target in the Prevention and Treatment of Diabetic Retinopathy: A Comprehensive Review. (n.d.). PubMed Central. [\[Link\]](#)
- Comparison of the effects of inhibitors of aldose reductase and sorbitol dehydrogenase on neurovascular function, nerve conduction and tissue polyol pathway metabolites in streptozotocin-diabetic rats. (n.d.). PubMed. [\[Link\]](#)
- Effect of the aldose reductase inhibitor fidarestat on experimental diabetic neuropathy in the rat. (n.d.). PubMed. [\[Link\]](#)
- Ranirestat for the Management of Diabetic Sensorimotor Polyneuropathy. (n.d.). ResearchGate. [\[Link\]](#)
- Eye Mutant Resource Screening. (n.d.). The Jackson Laboratory. [\[Link\]](#)

- Reversal of Diabetic Cataract by **Sorbinil**, an Aldose Reductase Inhibitor. (n.d.). PubMed. [\[Link\]](#)
- Animal Models of Diabetic Macrovascular Complications: Key Players in the Development of New Therapeutic Approaches. (n.d.). PubMed Central. [\[Link\]](#)
- Aldose reductase activity and myo-inositol levels in sciatic nerve and dorsal root ganglia of the diabetic mutant mouse [C57/BL/Ks (db/db)]. (n.d.). PubMed. [\[Link\]](#)
- Protocol for Albuwell M kit: Murine Microalbuminuria ELISA By Exocell Inc. (2008). Diabetic Complications Consortium (DiaComp). [\[Link\]](#)
- Effect of diabetes and **Sorbinil** treatment on phospholipid metabolism in rat glomeruli. (n.d.). PubMed. [\[Link\]](#)
- Physical and biochemical parameters of diabetic mice. (n.d.). ResearchGate. [\[Link\]](#)
- Determining the Optimal Protocol for Measuring an Albuminuria Class Transition in Clinical Trials in Diabetic Kidney Disease. (n.d.). PMC. [\[Link\]](#)
- Results of a Phase II Clinical Trial for Ranirestat - Therapeutic Agent for Diabetic Complications. (2011). Sumitomo Pharma. [\[Link\]](#)
- Role of sorbitol accumulation and myo-inositol depletion in paranodal swelling of large myelinated nerve fibers in the insulin-d. (n.d.). SciSpace. [\[Link\]](#)
- Clinical Efficacy of Fidarestat, a Novel Aldose Reductase Inhibitor, for Diabetic Peripheral Neuropathy. (2001). Diabetes Care. [\[Link\]](#)
- Mouse Models of Diabetic Neuropathy. (n.d.). PMC. [\[Link\]](#)
- The Ophthalmic Examination as It Pertains to General Ocular Toxicology: Basic and Advanced Techniques and Species-Associated Findings. (n.d.). PubMed Central. [\[Link\]](#)
- Implications of aldose reductase in cataracts in human diabetes. (n.d.). IOVS. [\[Link\]](#)
- Clinical efficacy of fidarestat, a novel aldose reductase inhibitor, for diabetic peripheral neuropathy: a 52-week multicenter placebo-controlled double-blind parallel group study.

- (n.d.). PubMed. [\[Link\]](#)
- Slit lamp images of eyes from mice of different genotypes.... (n.d.). ResearchGate. [\[Link\]](#)
  - Evaluation performance of FDA approved drug candidates as Aldose Reductase enzyme inhibitors by in silico drug repurposing and subsequent in vitro experimental study as therapeutic strategy for preventing and treating diabetic complications. (n.d.). ResearchGate. [\[Link\]](#)
  - Pathogenic Pathways and Therapeutic Approaches Targeting Inflammation in Diabetic Nephropathy. (n.d.). MDPI. [\[Link\]](#)
  - Increased Diabetes Complications in a Mouse Model of Oxidative Stress Due to 'Mismatched' Mitochondrial DNA. (n.d.). PMC. [\[Link\]](#)
  - Myo-inositol and sorbitol metabolism in relation to peripheral nerve function in experimental diabetes in the rat: the effect of aldose reductase inhibition. (n.d.). PubMed. [\[Link\]](#)
  - SPOT URINE COLLECTION PROTOCOLS FOR ALBUMIN AND CREATININE ASSAY. (2017). MMPC.org. [\[Link\]](#)
  - Biomarkers of Oxidative Stress in Diabetes Mellitus with Diabetic Nephropathy Complications. (n.d.). MDPI. [\[Link\]](#)
  - Clinical Practice Guidelines for Slit Lamp Examination Procedures and Common Eye Problems. (2026). Oreate AI Blog. [\[Link\]](#)
  - Discovery of Novel Aldose Reductase Inhibitors via the Integration of Ligand-Based and Structure-Based Virtual Screening with Experimental Validation. (2024). ACS Omega. [\[Link\]](#)
  - Effect of the aldose reductase inhibitor fidarestat on experimental diabetic neuropathy in the rat. (n.d.). Mayo Clinic. [\[Link\]](#)
  - Prevention and Reversal of Diabetic Nephropathy in db/db Mice Treated with Alagebrium (ALT-711). (n.d.). ResearchGate. [\[Link\]](#)
  - How to conduct a slit lamp examination. (n.d.). PubMed. [\[Link\]](#)

- Diabetic Nephropathy: Pathogenesis, Prevention and Treatment. (n.d.). Prime Scholars. [\[Link\]](#)
- Expression of myo-inositol cotransporters in the sciatic nerve and dorsal root ganglia in experimental diabetes. (2019). PMC. [\[Link\]](#)
- Aldose reductase inhibitor ranirestat significantly improves nerve conduction velocity in diabetic polyneuropathy: A randomized double-blind placebo-controlled study in Japan. (n.d.). PubMed. [\[Link\]](#)
- Clinical Efficacy of Fidarestat, a Novel Aldose Reductase Inhibitor, for Diabetic Peripheral Neuropathy A 52-week multicenter placebo-controlled double-blind parallel group study. (n.d.). ResearchGate. [\[Link\]](#)
- Diabetic neuropathy research: from mouse models to targets for treatment. (n.d.). PMC. [\[Link\]](#)
- Biomarkers Through The Development, Progression and Chronic Complications of Diabetes Mellitus: A Mini-Review. (n.d.). Symbiosis Online Publishing. [\[Link\]](#)
- Role of sorbitol accumulation and myo-inositol depletion in paranodal swelling of large myelinated nerve fibers in the insulin-deficient spontaneously diabetic bio-breeding rat. Reversal by insulin replacement, an aldose reductase inhibitor, and myo-inositol. (n.d.). PubMed Central. [\[Link\]](#)
- A New Method for Albuminuria Measurement Using a Specific Reaction between Albumin and the Luciferin of the Firefly Squid *Watasenia scintillans*. (n.d.). MDPI. [\[Link\]](#)
- Assessing albuminuria. (n.d.). KDIGO. [\[Link\]](#)

#### ***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. Aldose Reductase as a Key Target in the Prevention and Treatment of Diabetic Retinopathy: A Comprehensive Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. Comparison of aldose reductase inhibitors in vitro. Effects of enzyme purification and substrate type - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Action of sorbinil in diabetic peripheral nerve. Relationship of polyol \(sorbitol\) pathway inhibition to a myo-inositol-mediated defect in sodium-potassium ATPase activity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Aldose reductase activity and myo-inositol levels in sciatic nerve and dorsal root ganglia of the diabetic mutant mouse \[C57/BL/Ks \(db/db\)\] - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Myo-inositol and sorbitol metabolism in relation to peripheral nerve function in experimental diabetes in the rat: the effect of aldose reductase inhibition - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Expression of myo-inositol cotransporters in the sciatic nerve and dorsal root ganglia in experimental diabetes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Reversal of diabetic cataract by sorbinil, an aldose reductase inhibitor - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. Aldose reductase expression as a risk factor for cataract - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. Eye Mutant Resource Screening \[jax.org\]](#)
- [11. bujo.buos.co.uk \[bujo.buos.co.uk\]](#)
- [12. The Ophthalmic Examination as It Pertains to General Ocular Toxicology: Basic and Advanced Techniques and Species-Associated Findings - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Effect of diabetes and Sorbinil treatment on phospholipid metabolism in rat glomeruli - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. diacomp.org \[diacomp.org\]](#)
- [15. primescholars.com \[primescholars.com\]](#)
- [16. mmpc.org \[mmpc.org\]](#)
- [17. Aldose reductase inhibitor ranirestat significantly improves nerve conduction velocity in diabetic polyneuropathy: A randomized double-blind placebo-controlled study in Japan - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. Ranirestat for the Management of Diabetic Sensorimotor Polyneuropathy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. sumitomo-pharma.com \[sumitomo-pharma.com\]](#)

- [20. researchgate.net \[researchgate.net\]](#)
- [21. Effect of the aldose reductase inhibitor fidarestat on experimental diabetic neuropathy in the rat - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [22. diabetesjournals.org \[diabetesjournals.org\]](#)
- [23. Clinical efficacy of fidarestat, a novel aldose reductase inhibitor, for diabetic peripheral neuropathy: a 52-week multicenter placebo-controlled double-blind parallel group study - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [24. mayoclinic.elsevierpure.com \[mayoclinic.elsevierpure.com\]](#)
- [25. researchgate.net \[researchgate.net\]](#)
- [26. pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [Validating Sorbinil's Mechanism: A Comparative Guide Using Aldose Reductase Knockout Models]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1682154#validating-sorbinil-s-mechanism-through-knockout-models>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

